

Application Notes and Protocols: Preparation of Decanoyl-L-carnitine Chloride Stock Solutions

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Compound of Interest

Compound Name: Decanoyl-L-carnitine chloride

Cat. No.: B1143720

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Abstract

Decanoyl-L-carnitine chloride is a crucial intermediate in lipid metabolism, facilitating the transport of fatty acids into the mitochondria for beta-oxidation.[1] Accurate and consistent preparation of stock solutions is paramount for reliable experimental outcomes in metabolic, neuroscience, and pharmaceutical research.[2] This document provides a detailed protocol for the preparation of **Decanoyl-L-carnitine chloride** stock solutions, including information on its chemical properties, solubility, and stability.

Chemical Properties and Solubility

Decanoyl-L-carnitine chloride, with a molecular weight of approximately 351.91 g/mol, is an ester derivative of L-carnitine.[3][4] It is commercially available as a crystalline solid.[2][3] The solubility of **Decanoyl-L-carnitine chloride** is a critical factor in the preparation of stock solutions. It exhibits good solubility in a range of polar solvents.

Table 1: Solubility and Storage of **Decanoyl-L-carnitine chloride**

Property	Value	Source
Molecular Weight	351.91 g/mol	[4]
CAS Number	369651-88-7	[1][3][4][5][6]
Appearance	White crystalline powder	[2]
Purity	≥98%	[5]
Solubility in Water	Up to 100 mM	
Solubility in DMF	20 mg/mL	[5]
Solubility in DMSO	14 mg/mL	[5]
Solubility in Ethanol	20 mg/mL	[5]
Storage (Solid)	Desiccate at room temperature or store at ≤ 4°C.[2] Can be stored for at least 4 years.[5]	
Storage (Stock Solution)	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months.[7]	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Decanoyl-L-carnitine chloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Decanoyl-L-carnitine chloride** (purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the vial of **Decanoyl-L-carnitine chloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 3.52 mg of **Decanoyl-L-carnitine chloride** using a calibrated analytical balance.
- Dissolution:
 - Transfer the weighed compound into a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Sterilization (Optional): If required for your application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[7]

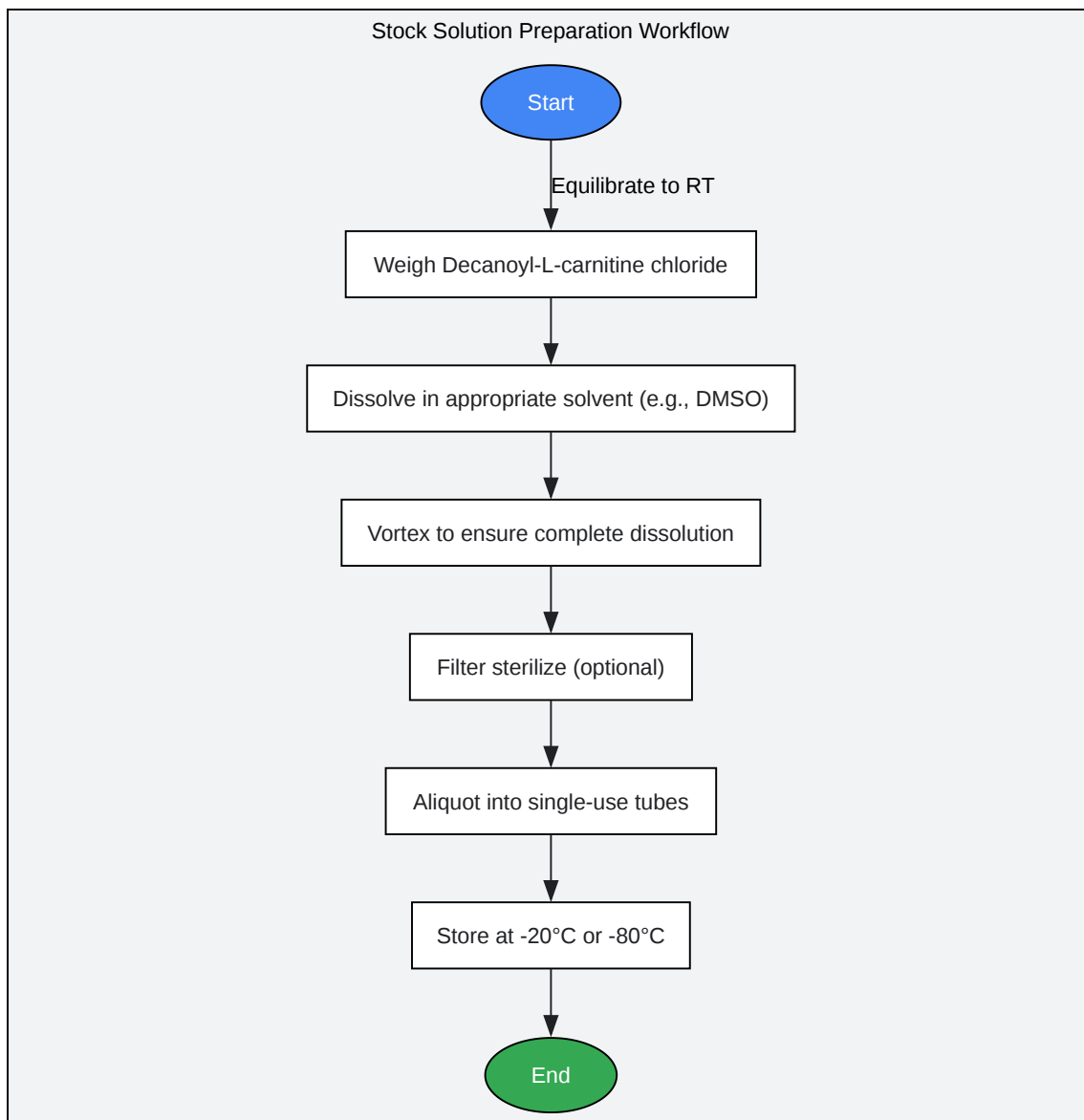
Calculation:

To prepare a 10 mM (0.01 mol/L) stock solution:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 351.91 \text{ g/mol} = 3.5191 \text{ mg} \approx 3.52 \text{ mg}$

Experimental Workflow

The following diagram illustrates the general workflow for preparing a stock solution of **Decanoyl-L-carnitine chloride**.



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